

An In-depth Technical Guide to HFE-356mmz: Chemical Structure and Molecular Weight

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Compound of Interest

Compound Name: *1,1,2,3,3,3-Hexafluoropropyl
methyl ether*

CAS No.: *382-34-3*

Cat. No.: *B1223339*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure and molecular weight of HFE-356mmz, a fluorinated ether with growing importance in various scientific and industrial applications. This document is intended for researchers, scientists, and drug development professionals who require a detailed understanding of this compound's fundamental physicochemical properties.

Introduction to HFE-356mmz

HFE-356mmz, a hydrofluoroether, is recognized for its unique properties, including high thermal stability and specific solvency characteristics.^[1] Its chemical designation is 1,1,1,3,3,3-hexafluoro-2-methoxypropane.^{[2][3][4][5][6]} This compound is also known by its CAS Registry Number 13171-18-1.^{[1][2]} HFE-356mmz is a colorless and odorless liquid and is considered an important fine chemical in the fluorine-containing sector.^{[1][7]} Its applications are diverse, ranging from a cooling medium for electronic devices to a key component in the synthesis of inhalation anesthetics.^{[1][7]}

Chemical Identity and Structure

A thorough understanding of the chemical structure of HFE-356mmz is fundamental to appreciating its reactivity, physical properties, and potential applications.

Nomenclature and Formula

The systematic name for HFE-356mmz is 1,1,1,3,3,3-hexafluoro-2-methoxypropane, as defined by the International Union of Pure and Applied Chemistry (IUPAC).^[4] This name precisely describes the arrangement of atoms within the molecule.

The molecular formula for HFE-356mmz is C₄H₄F₆O.^{[1][2][4]} This formula indicates that each molecule is composed of four carbon atoms, four hydrogen atoms, six fluorine atoms, and one oxygen atom.

Structural Elucidation

The structural formula of HFE-356mmz reveals a central propane backbone where the second carbon atom is bonded to a methoxy group (-OCH₃) and two trifluoromethyl groups (-CF₃). The Simplified Molecular-Input Line-Entry System (SMILES) representation for this structure is COC(C(F)(F)F)C(F)(F)F.^[4]

The following diagram, generated using the DOT language, illustrates the chemical structure of HFE-356mmz, showing the connectivity of the atoms.

Chemical structure of HFE-356mmz.

Molecular Weight

The molecular weight of a compound is a critical parameter in stoichiometry, analytical chemistry, and the formulation of chemical products.

Calculated Molecular Weight

The molecular weight of HFE-356mmz can be calculated from its molecular formula (C₄H₄F₆O) and the atomic weights of its constituent elements.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	4	12.011	48.044
Hydrogen	H	4	1.008	4.032
Fluorine	F	6	18.998	113.988
Oxygen	O	1	15.999	15.999
Total	182.063			

Based on these calculations, the molecular weight of HFE-356mmz is approximately 182.06 g/mol .^[1]^[3]^[4] Some sources may round this value to 182.07 g/mol .^[2]

Physicochemical Properties Summary

The following table summarizes the key identification and physicochemical properties of HFE-356mmz.

Property	Value
Chemical Name	1,1,1,3,3,3-hexafluoro-2-methoxypropane
Synonyms	HFE-356mmz, Hexafluoroisopropyl methyl ether
CAS Number	13171-18-1
Molecular Formula	C4H4F6O
Molecular Weight	182.06 g/mol
Appearance	Colorless liquid
Odor	Odorless

Conclusion

This technical guide has detailed the chemical structure and molecular weight of HFE-356mmz. A precise understanding of its molecular architecture and mass is essential for its effective and

safe use in research and development. The provided information, including its IUPAC name, molecular formula, and structural representation, serves as a foundational reference for scientists and professionals working with this versatile fluorinated compound.

References

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